

In-Depth Technical Guide: Safety and Handling of 1-Azido-3-nitrobenzene

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Compound of Interest

Compound Name: 1-Azido-3-nitrobenzene

Cat. No.: B075478

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-azido-3-nitrobenzene**, a versatile and reactive chemical intermediate. Due to its azide and nitro functionalities, this compound presents significant health and safety hazards that necessitate strict adherence to established protocols. This document outlines these risks and provides detailed experimental procedures for its synthesis and a common application, ensuring its safe and effective use in a research and development setting.

Physicochemical and Toxicological Data

A thorough understanding of the physical, chemical, and toxicological properties of **1-azido-3-nitrobenzene** is paramount for its safe handling. The following tables summarize key quantitative data for this compound.

Table 1: Physical and Chemical Properties of **1-Azido-3-nitrobenzene**

Property	Value	Reference
CAS Number	1516-59-2	[1]
Molecular Formula	C ₆ H ₄ N ₄ O ₂	[1]
Molecular Weight	164.12 g/mol	[1]
Appearance	Orange to brown solid	[2]
Melting Point	52 °C	[2]

Table 2: Toxicological Data for **1-Azido-3-nitrobenzene** and Related Compounds

Hazard	Description	GHS Classification	Reference
Acute Toxicity (Oral)	Toxic if swallowed.	Acute Tox. 3	
Acute Toxicity (Dermal)	Harmful in contact with skin.	Acute Tox. 4	[3]
Acute Toxicity (Inhalation)	Harmful if inhaled.	Acute Tox. 4	[3]
Skin Corrosion/Irritation	Causes skin irritation.	Skin Irrit. 2	[4]
Eye Damage/Irritation	Causes serious eye irritation.	Eye Irrit. 2	[4]
Respiratory Irritation	May cause respiratory irritation.	STOT SE 3	

Note: Toxicological data for **1-azido-3-nitrobenzene** is not exhaustively available. The data presented is a composite from available safety data sheets and information on structurally similar compounds like other nitrophenyl azides. Researchers should treat this compound with the highest degree of caution.

Hazard Identification and Safety Precautions

1-Azido-3-nitrobenzene is a hazardous substance that requires stringent safety measures. The primary hazards are associated with its toxicity and the potential for explosive decomposition of the azide group.

Key Hazards:

- Toxicity: Toxic if swallowed and may be harmful if it comes into contact with skin or is inhaled. [\[4\]](#)[\[3\]](#)
- Irritation: Causes skin, eye, and respiratory irritation. [\[2\]](#)[\[4\]](#)
- Explosive Potential: Organic azides are potentially explosive and can be sensitive to heat, shock, or friction. The nitro group can further enhance this energetic character.

Recommended Safety Precautions:

- Engineering Controls: All work with **1-azido-3-nitrobenzene** must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors. [\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles and a face shield are mandatory. [\[2\]](#)
 - Hand Protection: Nitrile or other chemically resistant gloves should be worn. [\[2\]](#)
 - Body Protection: A flame-retardant lab coat and closed-toe shoes are required. [\[2\]](#)
- Handling:
 - Avoid generating dust.
 - Prevent contact with skin, eyes, and clothing. [\[2\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.
 - Use non-sparking tools.

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and reducing agents.^[2] Keep the container tightly closed.^[2]

Experimental Protocols

The following are detailed protocols for the synthesis of **1-azido-3-nitrobenzene** and its use in a common synthetic transformation.

Synthesis of 1-Azido-3-nitrobenzene via Diazotization of 3-Nitroaniline

This protocol describes the synthesis of **1-azido-3-nitrobenzene** from 3-nitroaniline through a diazotization reaction followed by treatment with sodium azide. This method has been reported to produce the product in high yield.^[2]

Materials:

- 3-Nitroaniline
- p-Toluenesulfonic acid monohydrate (p-TsOH·H₂O)
- Sodium nitrite (NaNO₂)
- Sodium azide (NaN₃)
- Deionized water
- Ice

Equipment:

- Beakers
- Magnetic stirrer and stir bar
- Erlenmeyer flask
- Büchner funnel and filter paper

- Vacuum flask

Procedure:

- Preparation of the Diazonium Salt Solution:

1. In a beaker, dissolve 9 mmol of p-TsOH·H₂O in 9 mL of deionized water with stirring.
2. To this solution, add 1 mmol of 3-nitroaniline and stir for 1 minute.
3. Gradually add 9 mmol of anhydrous NaNO₂ over 5 minutes.
4. Continue stirring the resulting solution for 2-60 minutes, monitoring the disappearance of the starting 3-nitroaniline by Thin Layer Chromatography (TLC). The reaction mixture should be kept cool in an ice bath.

- Formation of **1-Azido-3-nitrobenzene**:

1. To the freshly prepared diazonium salt solution, add 1.6 mmol of anhydrous NaN₃. An immediate evolution of nitrogen gas should be observed.
2. The solid product, **1-azido-3-nitrobenzene**, will precipitate out of the solution.

- Isolation and Purification:

1. Collect the solid product by vacuum filtration using a Büchner funnel.
2. Wash the filtered solid with 50 mL of cold deionized water.
3. Dry the product thoroughly. The reported yield for this procedure is 93%.[\[2\]](#)

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) with **1-Azido-3-nitrobenzene**

This protocol provides a general procedure for the "click" reaction between **1-azido-3-nitrobenzene** and a terminal alkyne to form a 1,2,3-triazole. This reaction is known for its high efficiency and mild reaction conditions.[\[5\]](#)

Materials:

- **1-Azido-3-nitrobenzene**
- A terminal alkyne (e.g., phenylacetylene)
- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium ascorbate
- A suitable solvent (e.g., a mixture of water and t-butanol)

Equipment:

- Reaction vial or flask
- Magnetic stirrer and stir bar
- Standard laboratory glassware

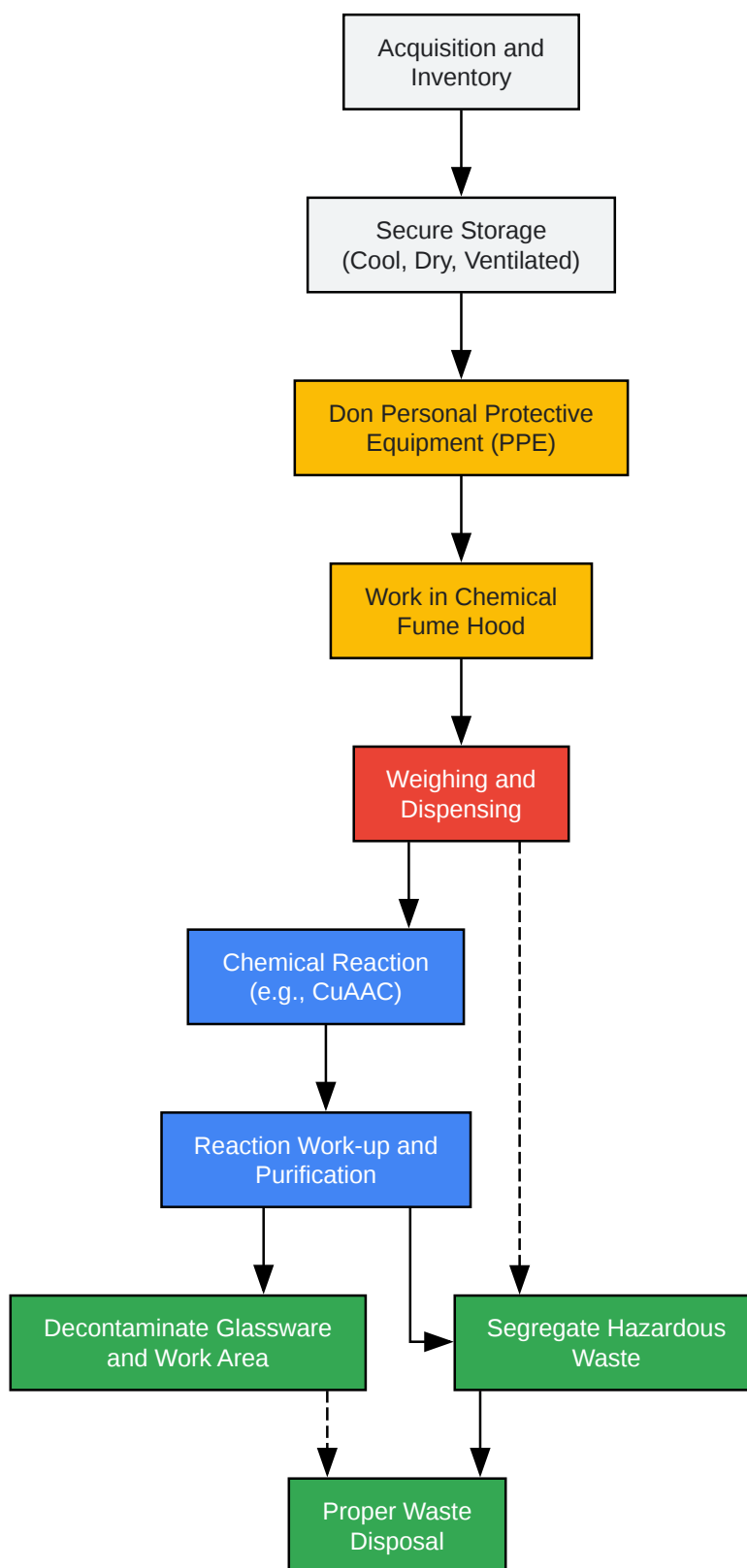
Procedure:

- Reaction Setup:
 1. In a reaction vial, dissolve 1 equivalent of **1-azido-3-nitrobenzene** and 1 equivalent of the terminal alkyne in the chosen solvent system.
 2. In a separate vial, prepare a fresh aqueous solution of sodium ascorbate (e.g., 1 M).
 3. In another vial, prepare an aqueous solution of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ (e.g., 0.1 M).
- Reaction Execution:
 1. To the stirred solution of the azide and alkyne, add the sodium ascorbate solution (typically 0.1 to 1 equivalent).
 2. Then, add the $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ solution (typically 0.01 to 0.1 equivalent).

3. Allow the reaction to stir at room temperature. The reaction progress can be monitored by TLC. Reactions are often complete within a few hours.
- Work-up and Purification:
 1. Once the reaction is complete, dilute the mixture with water and extract the product with an organic solvent (e.g., ethyl acetate).
 2. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 3. The crude product can be purified by column chromatography on silica gel to yield the desired 1,2,3-triazole.

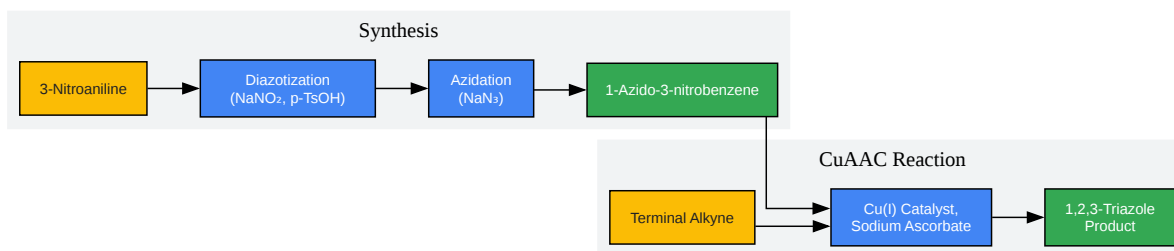
Visualized Workflows and Pathways

The following diagrams illustrate key processes related to the handling and reactivity of **1-azido-3-nitrobenzene**.



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Caption: Safe handling workflow for **1-azido-3-nitrobenzene**.



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Caption: Synthesis and subsequent CuAAC reaction of **1-azido-3-nitrobenzene**.

Emergency Procedures

In the event of an emergency involving **1-azido-3-nitrobenzene**, immediate and appropriate action is critical.

Spill Response:

- Evacuate the area and eliminate all ignition sources.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

This technical guide is intended to provide essential safety and handling information for **1-azido-3-nitrobenzene**. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before any work with this compound commences. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier.

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References

- 1. 1-Azido-3-nitrobenzene | 1516-59-2 | BAA51659 | Biosynth [biosynth.com]
- 2. portal.tpu.ru [portal.tpu.ru]
- 3. 1-Azido-4-nitrobenzene | C₆H₄N₄O₂ | CID 137049 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Nitrophenyl azide | C₆H₄N₄O₂ | CID 73693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Copper-Catalyzed Azide–Alkyne Click Chemistry for Bioconjugation - PMC [pmc.ncbi.nlm.nih.gov]
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